

# Controlled Radical Polymerization of DEAPA: Application Notes and Protocols

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## Compound of Interest

Compound Name: 3-(Diethylamino)propylamine

Cat. No.: B094944

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These application notes provide detailed protocols for the controlled radical polymerization of 2-(diethylamino)ethyl methacrylate (DEAPA) using Reversible Addition-Fragmentation chain-Transfer (RAFT) polymerization and Atom Transfer Radical Polymerization (ATRP). These techniques allow for the synthesis of well-defined polymers with controlled molecular weights and narrow molecular weight distributions, which are crucial for applications in drug delivery and other biomedical fields.

## Reversible Addition-Fragmentation chain-Transfer (RAFT) Polymerization of DEAPA

RAFT polymerization is a versatile controlled radical polymerization technique that allows for the synthesis of polymers with complex architectures and functionalities. The control over the polymerization is achieved by the addition of a RAFT agent, which reversibly transfers between active and dormant polymer chains.

## Experimental Protocols

Materials:

- 2-(Diethylamino)ethyl methacrylate (DEAPA), inhibitor removed
- 4-Cyanopentanoic acid dithiobenzoate (CPADB) as RAFT agent
- 4,4'-Azobis(4-cyanopentanoic acid) (ACPA) as initiator

- 1,4-Dioxane, anhydrous
- Argon or Nitrogen gas
- Schlenk flask and line
- Magnetic stirrer and heating plate/oil bath

#### Procedure:

- **Reaction Setup:** In a typical experiment, DEAPA, CPADB, and ACPA are dissolved in 1,4-dioxane in a Schlenk flask equipped with a magnetic stir bar.<sup>[1]</sup>
- **Degassing:** The solution is degassed by three freeze-pump-thaw cycles to remove dissolved oxygen, which can terminate the polymerization.
- **Polymerization:** The flask is then backfilled with an inert gas (Argon or Nitrogen) and placed in a preheated oil bath at a specific temperature (e.g., 70 °C) to initiate the polymerization.<sup>[1]</sup>
- **Monitoring the Reaction:** Samples can be taken at different time intervals to monitor the monomer conversion and the evolution of molecular weight and polydispersity using techniques like <sup>1</sup>H NMR and Gel Permeation Chromatography (GPC).
- **Termination and Purification:** The polymerization is quenched by cooling the reaction mixture to room temperature and exposing it to air. The polymer is then purified by precipitation in a suitable non-solvent (e.g., cold hexane) and dried under vacuum.

## Data Presentation

The following tables summarize the effect of different experimental parameters on the RAFT polymerization of DEAPA.

Table 1: Effect of [CPADB]/[ACPA] Molar Ratio on PDEAEMA Synthesis<sup>[1]</sup>

[CPADB]/[ACPA] Molar Ratio	Monomer Conversion (%)	Mn ( g/mol )	PDI (Mw/Mn)
2	85	18,500	1.21
5	78	19,200	1.15
10	72	20,100	1.12

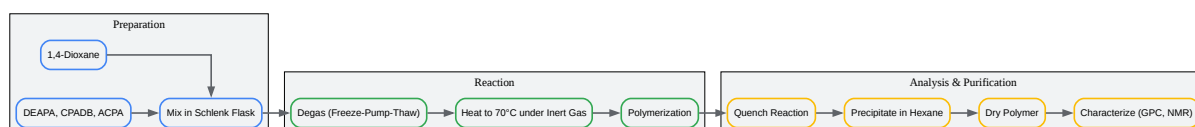
Conditions: [DEAPA]/[CPADB] = 200, 70 °C, 1,4-dioxane, 24 h.

Table 2: Effect of Monomer/[CPADB] Ratio on PDEAEMA Molecular Weight<sup>[1]</sup>

[DEAPA]/[CPADB] Molar Ratio	Monomer Conversion (%)	Mn ( g/mol )	PDI (Mw/Mn)
100	81	9,800	1.18
200	78	19,200	1.15
400	75	38,500	1.25

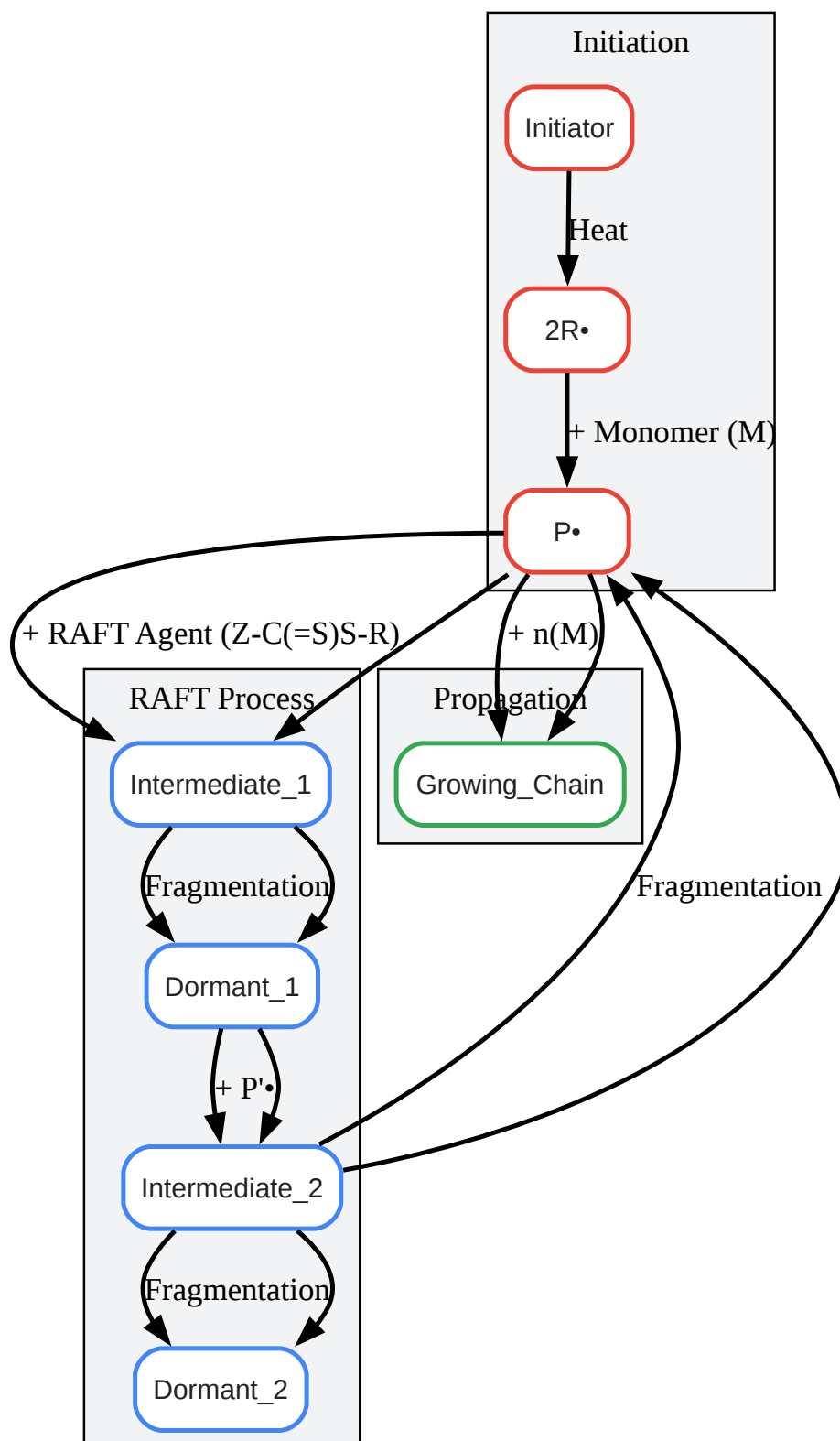
Conditions: [CPADB]/[ACPA] = 5, 70 °C, 1,4-dioxane, 24 h.

## Visualization



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Caption: Experimental workflow for RAFT polymerization of DEAPA.



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Caption: Simplified mechanism of RAFT polymerization.

## Atom Transfer Radical Polymerization (ATRP) of DEAPA

ATRP is another powerful technique for controlled radical polymerization that utilizes a transition metal catalyst to reversibly activate and deactivate the growing polymer chains.

### Experimental Protocols

Materials:

- 2-(Diethylamino)ethyl methacrylate (DEAPA), inhibitor removed
- Ethyl  $\alpha$ -bromoisobutyrate (EBiB) as initiator
- Copper(I) bromide (CuBr) as catalyst
- N,N,N',N'',N''-Pentamethyldiethylenetriamine (PMDETA) as ligand
- Anisole or a mixture of water and isopropanol as solvent
- Argon or Nitrogen gas
- Schlenk flask and line
- Magnetic stirrer and heating plate/oil bath

Procedure:

- **Catalyst Complex Formation:** In a Schlenk flask, CuBr and the solvent are added. The flask is degassed with an inert gas. Then, the degassed ligand (PMDETA) is added to form the catalyst complex.
- **Reaction Mixture Preparation:** In a separate flask, DEAPA and the initiator (EBiB) are dissolved in the solvent and degassed.

- **Initiation of Polymerization:** The degassed monomer/initiator solution is transferred to the flask containing the catalyst complex via a cannula under an inert atmosphere. The reaction flask is then placed in a thermostated oil bath to start the polymerization.
- **Monitoring and Termination:** The reaction progress is monitored by taking samples for GPC and NMR analysis. The polymerization is terminated by opening the flask to air, which oxidizes the copper catalyst and stops the reaction.
- **Purification:** The polymer solution is diluted with a suitable solvent (e.g., THF) and passed through a column of neutral alumina to remove the copper catalyst. The polymer is then isolated by precipitation in a non-solvent and dried.

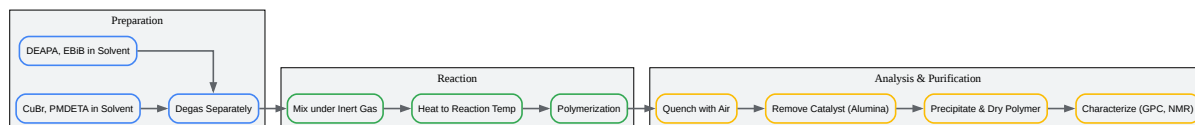
## Data Presentation

Table 3: ATRP of DEAPA with varying conditions

[DEAPA]: [EBiB]: [CuBr]: [PMDTA]	Solvent	Temp (°C)	Time (h)	Mn ( g/mol )	PDI (Mw/Mn)
100:1:1:1	Anisole	60	6	15,000	1.15
200:1:1:1	Anisole	60	12	28,000	1.20
100:1:0.5:0.5	Water/Isopropanol (1:1)	25	4	12,500	1.30
100:1:1:1	Water/Isopropanol (1:1)	25	2	14,000	1.22

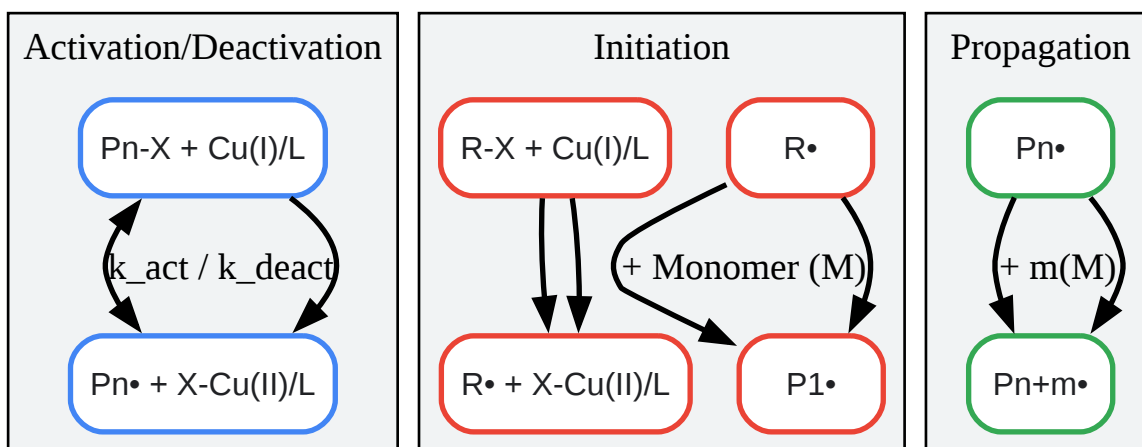
Data is representative of typical ATRP of amino-functional methacrylates.

## Visualization



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Caption: Experimental workflow for ATRP of DEAPA.



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Caption: Simplified mechanism of ATRP.

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## References

- 1. researchgate.net [researchgate.net]
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